

# A Technical Guide to the Thermochemical Properties of 2-Octanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Octanone

Cat. No.: B155638

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical data for **2-octanone** (n-hexyl methyl ketone), a ketone utilized in the fragrance industry and present as a trace component in various natural products.[1][2] A thorough understanding of its thermodynamic properties is essential for process design, reaction modeling, and safety assessments in chemical and pharmaceutical applications. This document summarizes key quantitative data, details the experimental methodologies used for their determination, and presents logical workflows through standardized diagrams.

## Core Thermochemical Data

The following tables present a curated summary of the essential thermochemical properties of **2-octanone**. Data has been compiled from the National Institute of Standards and Technology (NIST) Chemistry WebBook and other chemical databases, with references to the original experimental work where available.

### Table 1: Enthalpy and Entropy Data for 2-Octanone

Property	Value	Units	Phase	Method	Reference
Standard Enthalpy of Combustion ( $\Delta_c H^\circ_{\text{liquid}}$ )	-5050.13	kJ/mol	Liquid	Combustion Calorimetry	Geiseler and Ratzsch, 1965[3][4]
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{\text{liquid}}$ )	-384.6	kJ/mol	Liquid	Calculation from $\Delta_c H^\circ$	Geiseler and Ratzsch, 1965[3][4]
Ideal Gas Heat of Formation	-321.6	kJ/mol	Gas	-	Daubert, T.E., R.P. Danner. 1989[5]
Standard Molar Entropy ( $S^\circ_{\text{liquid}}$ )	373.84	J/mol·K	Liquid	-	Oetting, 1965[3][4]
Enthalpy of Fusion ( $\Delta_{\text{fus}} H$ )	24.42	kJ/mol	Solid to Liquid	-	Domalski and Hearing, 1996[6]
Entropy of Fusion ( $\Delta_{\text{fus}} S$ )	96.57	J/mol·K	Solid to Liquid	-	Oetting, 1965[3][6]
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H^\circ$ )	49.8	kJ/mol	Liquid to Gas	-	Stephenson and Malanowski, 1987[6]

**Table 2: Heat Capacity and Phase Change Data for 2-Octanone**

Property	Value	Units	Temperature (K)	Reference
Liquid Phase Heat Capacity (Cp,liquid)	273.26	J/mol·K	298.15	Oetting, 1965[3] [4]
Normal Boiling Point (Tboil)	446 ± 2	K	-	Average of 27 values[3]
Normal Melting Point (Tfus)	251.6	K	-	Timmermans, 1922[3]

## Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric and analytical techniques. Below are detailed descriptions of the standard methodologies employed for measuring these key properties.

### Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is determined using an oxygen bomb calorimeter.[6][7] This technique measures the heat released when a substance is completely burned in a constant-volume, sealed vessel.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **2-octanone** (typically less than 1 gram) is placed in a crucible within a high-pressure stainless steel vessel, known as the "bomb." [7]
- **Fuse Wire:** A weighed piece of ignition wire is connected to two electrodes inside the bomb, with the wire in contact with the sample. [7]
- **Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 25-30 atm to ensure complete combustion. [4][7]

- **Calorimeter Assembly:** The sealed bomb is submerged in a known, precise volume of water in an insulated container (the calorimeter). A high-precision thermometer and a stirrer are also placed in the water.
- **Temperature Equilibration:** The water is stirred until a stable temperature is reached. Temperature readings are taken at regular intervals (e.g., every minute) to establish a baseline.<sup>[7]</sup>
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.
- **Data Acquisition:** The temperature of the water is recorded at regular intervals as it rises due to the heat released by the combustion. Readings continue until the temperature peaks and begins to cool.
- **Calculation:** The total heat released is calculated from the observed temperature rise ( $\Delta T$ ) and the previously determined heat capacity of the calorimeter system (bomb, water, etc.).<sup>[8]</sup> The heat capacity is established by burning a standard substance with a known enthalpy of combustion, such as benzoic acid.<sup>[1][6]</sup> Corrections are made for the heat of ignition from the fuse wire and for the formation of any side products like nitric acid. The standard enthalpy of combustion is then reported per mole of the sample.

## Determination of Heat Capacity of the Liquid Phase

The liquid phase heat capacity ( $C_{p,liquid}$ ) is measured using a calorimeter, often through differential scanning calorimetry (DSC) or by directly measuring the energy required to induce a specific temperature change.<sup>[2][9]</sup>

Methodology (Method of Mixtures):

- **Calorimeter Setup:** A known mass of **2-octanone** is placed in a calorimeter of known heat capacity. The initial temperature is recorded once thermal equilibrium is reached.<sup>[2]</sup>
- **Heating:** A calibrated electrical heater submerged in the liquid is supplied with a known amount of electrical energy (Power  $\times$  time).<sup>[10]</sup>
- **Temperature Measurement:** The temperature of the liquid is monitored and recorded as a function of time.

- Calculation: The heat capacity is calculated from the amount of heat added ( $Q$ ), the mass of the liquid ( $m$ ), and the resulting change in temperature ( $\Delta T$ ) using the formula  $Q = mc\Delta T$ . Corrections must be made for any heat lost to the surroundings or absorbed by the calorimeter itself.[\[10\]](#)

## Determination of Enthalpy of Vaporization

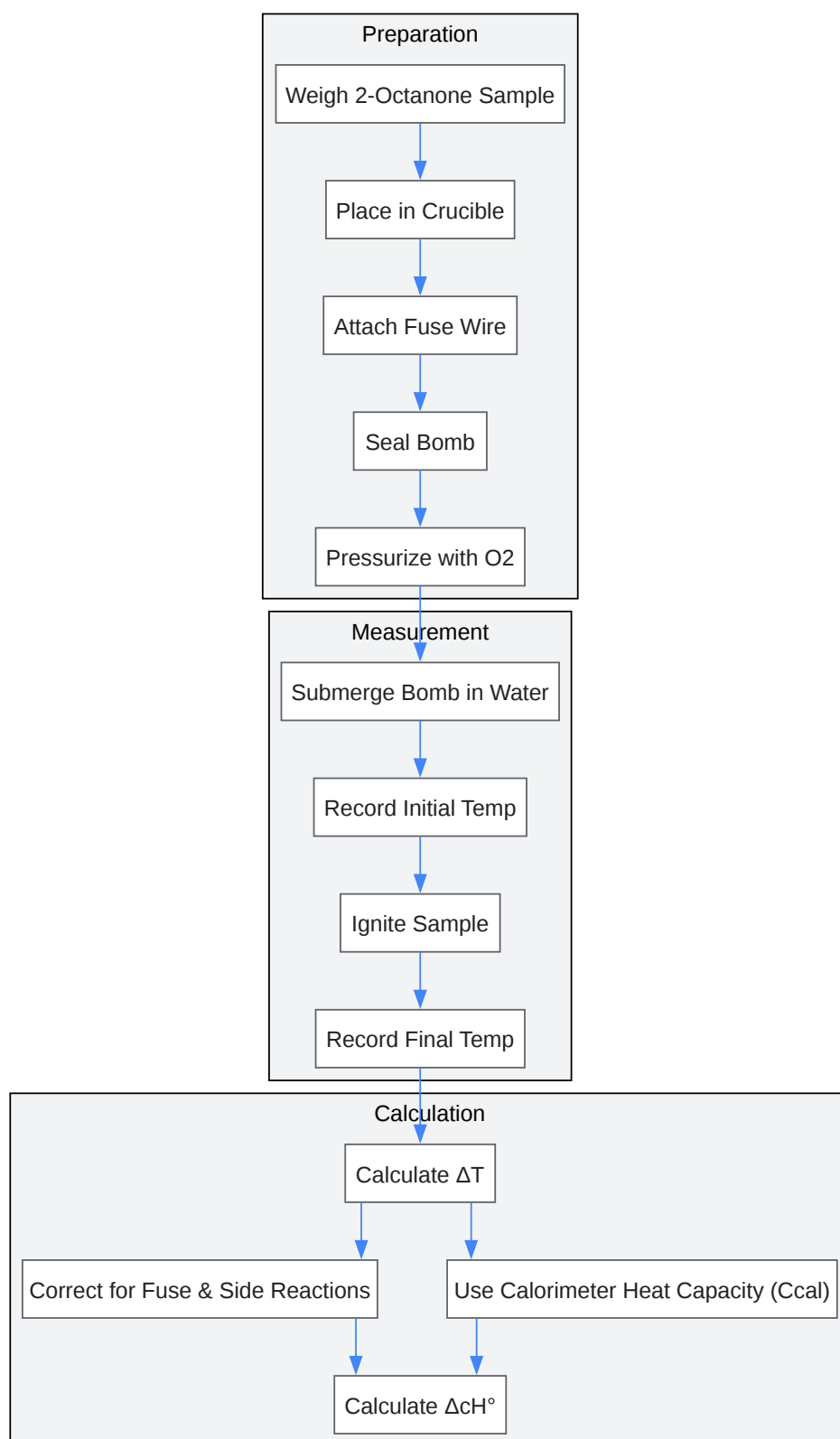
The enthalpy of vaporization ( $\Delta_{\text{vap}}H$ ) can be determined by measuring the vapor pressure of the liquid at different temperatures and applying the Clausius-Clapeyron equation.[\[11\]](#)[\[12\]](#)

Methodology:

- Apparatus: A sample of **2-octanone** is placed in a container connected to a pressure measurement device (manometer) and enclosed within a temperature-controlled bath.
- Vapor Pressure Measurement: A small amount of air is trapped over the liquid in an inverted graduated cylinder submerged in the water bath. As the bath is heated, the volume of the trapped gas is recorded at various temperatures.[\[12\]](#)[\[13\]](#)
- Data Collection: The total pressure inside the cylinder is the sum of the partial pressure of the trapped air and the vapor pressure of **2-octanone**. By measuring the volume and temperature, and knowing the initial amount of air, the partial pressure of the air can be calculated at each temperature. The vapor pressure of **2-octanone** is then determined by subtracting the air pressure from the total atmospheric pressure.[\[12\]](#)
- Clausius-Clapeyron Plot: The natural logarithm of the vapor pressure ( $\ln P$ ) is plotted against the reciprocal of the absolute temperature ( $1/T$ ).[\[13\]](#)
- Calculation: According to the Clausius-Clapeyron equation, the slope of this plot is equal to  $-\Delta_{\text{vap}}H/R$ , where  $R$  is the universal gas constant. The enthalpy of vaporization is calculated from this slope.[\[12\]](#)

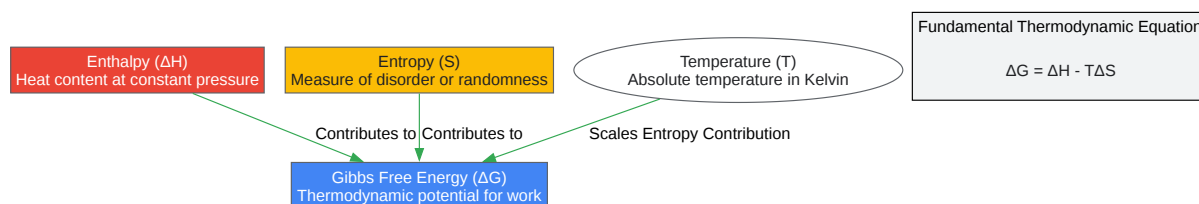
## Visualizations

The following diagrams illustrate key experimental and theoretical relationships relevant to the thermochemistry of **2-octanone**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the enthalpy of combustion.



[Click to download full resolution via product page](#)

Caption: Relationship between core thermodynamic state functions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. biopchem.education [biopchem.education]
- 2. youtube.com [youtube.com]
- 3. Measure the Specific Heat of Water and Other Fluids : 5 Steps (with Pictures) - Instructables [instructables.com]
- 4. scribd.com [scribd.com]
- 5. uobabylon.edu.iq [uobabylon.edu.iq]
- 6. elettroncaveneta.com [elettroncaveneta.com]
- 7. personal.utdallas.edu [personal.utdallas.edu]
- 8. Exploring the Science of Heat: Understanding Combustion Through Bomb Calorimetry - Aimil Corporate Blog [aimil.com]
- 9. Specific heat capacity - Wikipedia [en.wikipedia.org]

- 10. Experimental determination of Specific Heat of Water — Collection of Experiments [physicsexperiments.eu]
- 11. scribd.com [scribd.com]
- 12. steemit.com [steemit.com]
- 13. Enthalpy of vaporisation of water [wwwchem.uwimona.edu.jm]
- To cite this document: BenchChem. [A Technical Guide to the Thermochemical Properties of 2-Octanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155638#2-octanone-thermochemical-data]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)